

An In-depth Technical Guide to 4-Bromohypnone (4'-Bromoacetophenone)

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Compound of Interest

Compound Name: 4-Bromohypnone-d4

CAS No.: 343942-02-9

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A Core Intermediate in Chemical Synthesis

Abstract

4-Bromohypnone, more commonly known in contemporary literature as 4'-Bromoacetophenone (CAS No. 99-90-1), is a halogenated aromatic ketone of significant interest to the scientific community.^{[1][2]} Its bifunctional nature, possessing both an activated phenyl ring and a reactive carbonyl group, establishes it as a versatile and indispensable precursor in organic synthesis.^[2] This guide provides a comprehensive overview of its physicochemical properties, details its primary synthesis route via Friedel-Crafts acylation with mechanistic insights, outlines key synthetic applications, and presents detailed experimental protocols for its preparation and subsequent purification. This document is intended for researchers, chemists, and professionals in drug development and materials science who require a practical and theoretical understanding of this pivotal chemical building block.

Physicochemical Properties and Characterization

4'-Bromoacetophenone is a white to off-white crystalline solid at room temperature.^{[3][4]} Its molecular structure, featuring a bromine atom at the para position of an acetophenone core,

dictates its solubility and reactivity.[2] While it is insoluble in water, it shows good solubility in a range of organic solvents, including alcohols, ether, chloroform, and benzene.[3][4][5]

Table 1: Key Physicochemical Data for 4'-Bromoacetophenone

Property	Value	Source(s)
IUPAC Name	1-(4-bromophenyl)ethanone	[6]
Synonyms	4-Bromohyponone, p-Bromoacetophenone	[6]
CAS Number	99-90-1	[7]
Molecular Formula	C ₈ H ₇ BrO	[4][7]
Molecular Weight	199.04 g/mol	[7][8]
Appearance	White to light yellow crystalline solid	[3]
Melting Point	48-54 °C (lit.)	[5]
Boiling Point	255-256 °C (lit.)	[5][7][9]
Density	~1.64 g/cm ³	[9]
Solubility	Insoluble in water; Soluble in ethanol, ether, chloroform, benzene, glacial acetic acid.[3] [5]	[3][5]

Characterization is typically achieved through standard analytical techniques. The melting point provides a quick assessment of purity. For structural confirmation, Nuclear Magnetic Resonance (NMR) spectroscopy is definitive, with characteristic signals for the methyl protons and the aromatic protons. Gas Chromatography (GC) can be employed to assess purity and quantify impurities.[10]

Synthesis via Friedel-Crafts Acylation

The most prevalent and industrially significant method for synthesizing 4'-bromoacetophenone is the Friedel-Crafts acylation of bromobenzene.[1][3] This reaction is a classic example of electrophilic aromatic substitution, where an acyl group is introduced onto the aromatic ring.[11][12][13]

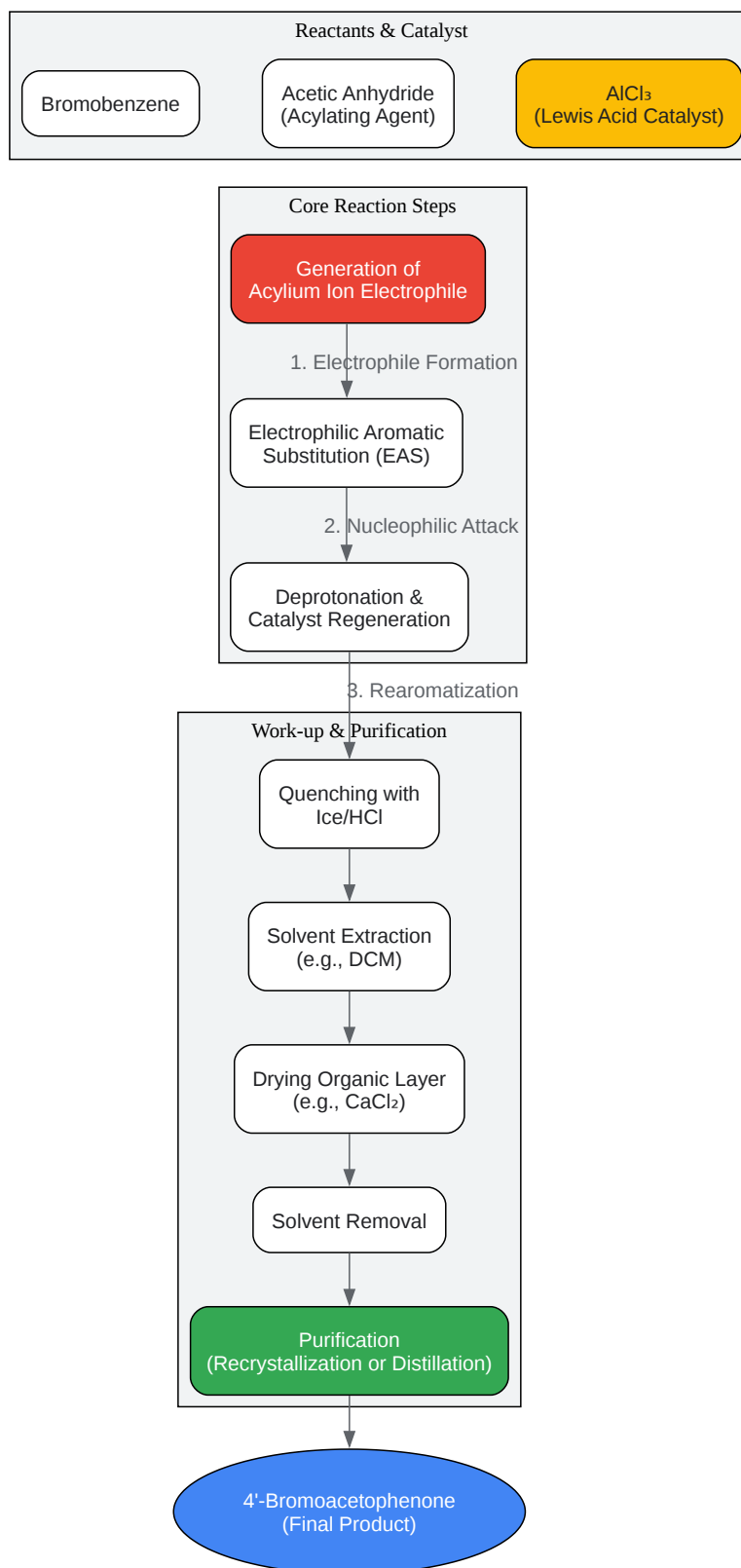
Reaction Mechanism and Causality

The reaction proceeds through the formation of a highly reactive electrophile, the acylium ion.[12][14]

- **Generation of the Electrophile:** A strong Lewis acid, typically anhydrous aluminum chloride (AlCl_3), is used as a catalyst.[14] It coordinates with the acylating agent (either acetyl chloride or acetic anhydride), polarizing the carbonyl group and facilitating the departure of the leaving group to form a resonance-stabilized acylium ion (CH_3CO^+). [15][16] The use of a potent Lewis acid is critical because the acylium ion is the key electrophile that attacks the electron-rich aromatic ring.[11][14]
- **Electrophilic Attack:** The π -electrons of the bromobenzene ring act as a nucleophile, attacking the acylium ion. This step forms a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.[14]
- **Regioselectivity:** The bromine atom on the benzene ring is an ortho-, para-directing deactivator. While it inductively withdraws electron density, making the ring less reactive than benzene, its lone pairs can donate electron density through resonance.[12][15] This resonance stabilization is most effective at the ortho and para positions. Steric hindrance from the bromine atom favors the substitution at the para position, leading to 4'-bromoacetophenone as the major product.[11][15]
- **Rearomatization:** A base (such as AlCl_4^-) removes a proton from the carbon bearing the new acyl group, restoring the aromaticity of the ring and yielding the final product, 4'-bromoacetophenone.[14][15] The catalyst (AlCl_3) is regenerated in the process.

A key advantage of Friedel-Crafts acylation over its counterpart, alkylation, is the absence of carbocation rearrangements, as the acylium ion is stable.[14][16] Furthermore, the product ketone is less reactive than the starting material because the acyl group deactivates the ring, preventing polyacylation.[17]

Synthesis Workflow Diagram



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Synthesis Workflow for 4'-Bromoacetophenone.

Applications in Organic Synthesis

4'-Bromoacetophenone is a cornerstone intermediate due to its two distinct reactive sites.^[2]

- **Pharmaceutical and Agrochemical Synthesis:** It is a fundamental starting material for a wide array of more complex molecules, including active pharmaceutical ingredients (APIs) and crop protection agents.^{[2][3]} Its derivatives have been investigated for various biological activities.^[18]
- **Cross-Coupling Reactions:** The aryl bromide functionality is highly amenable to transition-metal-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Sonogashira couplings.^{[2][19]} These reactions are powerful tools for forming new carbon-carbon bonds, enabling the construction of complex molecular scaffolds.^[2]
- **Carbonyl Group Transformations:** The ketone group can undergo a wide range of reactions:
 - **Reduction:** It can be reduced to a secondary alcohol or fully reduced to an alkyl group via methods like the Wolff–Kishner or Clemmensen reduction.
 - **Alpha-Halogenation:** The α -protons are acidic and can be substituted with halogens. For example, bromination in acetic acid yields p-bromophenacyl bromide, a useful alkylating agent for identifying carboxylic acids.^[20]
 - **Condensation Reactions:** It can participate in aldol-type condensation reactions to form α,β -unsaturated ketones, such as chalcones, which are precursors for liquid crystals and materials with nonlinear optical properties.

Experimental Protocols

The following protocols are based on established laboratory procedures.^{[11][12][15]}

Protocol: Synthesis of 4'-Bromoacetophenone

Safety: This procedure involves corrosive and moisture-sensitive reagents. It must be performed in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.^{[8][21][22][23]}

Materials:

- Anhydrous aluminum chloride (AlCl_3) (7.5 g)
- Bromobenzene (2.5 mL, 3.74 g)
- Acetic anhydride (7.5 g) or Acetyl Chloride (8.3 g)
- Dry dichloromethane (DCM) or carbon disulfide (CS_2) (10-20 mL)
- Ice (30-100 g)
- Concentrated Hydrochloric Acid (HCl) (10-50 mL)
- 5% Sodium Hydroxide (NaOH) solution
- Anhydrous calcium chloride (CaCl_2) or potassium carbonate (K_2CO_3)
- Round-bottom flask (100-250 mL), reflux condenser, dropping funnel, magnetic stirrer

Procedure:

- Setup: Assemble a dry round-bottom flask with a magnetic stirrer, dropping funnel, and a reflux condenser. Protect the apparatus from atmospheric moisture with a drying tube (e.g., filled with CaCl_2).
- Initial Charge: To the flask, add anhydrous aluminum chloride (7.5 g), dry dichloromethane (10 mL), and bromobenzene (2.5 mL).[\[11\]](#)[\[12\]](#)[\[15\]](#) Stir the mixture.
- Reagent Addition: Slowly add acetic anhydride (7.5 g) dropwise from the dropping funnel while stirring.[\[11\]](#)[\[12\]](#) The reaction is exothermic; control the addition rate to maintain a gentle reflux.
- Reaction: After the addition is complete, gently heat the mixture to reflux using a heating mantle and continue stirring for 30-60 minutes to ensure the reaction goes to completion.[\[3\]](#)
[\[11\]](#)[\[12\]](#)

- **Quenching:** Cool the reaction flask to room temperature. In a separate large beaker, prepare a mixture of crushed ice (100 g) and concentrated HCl (50 mL).[13] In a fume hood, slowly and cautiously pour the reaction mixture onto the ice-HCl mixture with vigorous stirring.[11][12][24] This step hydrolyzes the aluminum chloride complex and is highly exothermic, evolving HCl gas.[11][15]
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the lower organic layer (DCM). Extract the aqueous layer twice more with small portions of DCM.[11][24]
- **Washing:** Combine the organic extracts. Wash successively with water, 2-5% NaOH solution (to remove any acidic impurities), and finally again with water.[24]
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent like calcium chloride or potassium carbonate.[11][24] Filter to remove the drying agent and remove the solvent using a rotary evaporator.[11]
- **Purification:** The crude solid product can be purified by distillation under reduced pressure or, more commonly in a lab setting, by recrystallization.[3][25]

Protocol: Purification by Recrystallization

Recrystallization is a purification technique for solids that separates impurities based on differences in solubility.[26] The principle is to dissolve the impure compound in a hot solvent and then allow it to cool slowly, whereupon the desired compound crystallizes out, leaving impurities behind in the mother liquor.[26] Ethanol or methanol are suitable solvents for 4'-bromoacetophenone.[9]

Procedure:

- **Solvent Selection:** Place the crude 4'-bromoacetophenone in an Erlenmeyer flask.
- **Dissolution:** Add a minimal amount of ethanol and heat the mixture gently (e.g., on a hot plate) until the solvent boils.[26] Continue adding small portions of hot ethanol until all of the solid has just dissolved. Using excess solvent will reduce the final yield.[26]
- **Cooling:** Remove the flask from the heat, cover it, and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.

- Crystallization: As the solution cools, the solubility of 4'-bromoacetophenone will decrease, and crystals will form.[\[26\]](#) Once the flask has reached room temperature, it can be placed in an ice bath to maximize crystal formation.[\[26\]](#)
- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol to remove any residual mother liquor.
- Drying: Dry the crystals in the air or in a desiccator to remove all traces of solvent. The purity can be checked by measuring the melting point. A sharp melting point close to the literature value indicates high purity.

Safety and Handling

4'-Bromoacetophenone is harmful if swallowed and causes skin and serious eye irritation.[\[7\]](#)
[\[22\]](#) It may also cause respiratory irritation and allergy or asthma-like symptoms if inhaled.[\[7\]](#)[\[8\]](#)
[\[22\]](#)

- Handling: Always handle in a well-ventilated area or fume hood.[\[8\]](#)[\[21\]](#) Avoid contact with skin, eyes, and clothing by wearing appropriate PPE.[\[8\]](#)[\[22\]](#)[\[23\]](#) Avoid creating dust.[\[21\]](#)[\[22\]](#)
[\[23\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials like strong oxidizing agents.[\[8\]](#)[\[22\]](#)
- First Aid: In case of contact, flush eyes or skin with copious amounts of water for at least 15 minutes and seek medical attention.[\[8\]](#)[\[22\]](#)[\[23\]](#) If inhaled, move to fresh air.[\[8\]](#)[\[22\]](#) If swallowed, rinse mouth with water and consult a physician.[\[23\]](#)
- Disposal: Dispose of waste materials in accordance with local, regional, and national regulations.[\[8\]](#)

Conclusion

4-Bromohyponone (4'-Bromoacetophenone) is a foundational reagent in modern organic chemistry. Its straightforward synthesis via Friedel-Crafts acylation, coupled with the versatile

reactivity of its functional groups, secures its role as a key building block in the pharmaceutical, agrochemical, and materials science industries.^{[2][3]} A thorough understanding of its properties, synthesis mechanism, and handling protocols is essential for any scientist leveraging this compound to construct complex molecular architectures.

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